

# "Methyl 2-(6-methylnicotinyl)acetate" CAS number and molecular weight

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## Compound of Interest

Compound Name: Methyl 2-(6-methylnicotinyl)acetate

Cat. No.: B027897

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## In-Depth Technical Guide: Methyl 2-(6-methylnicotinyl)acetate

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Data

Identifier	Value
Chemical Name	Methyl 2-(6-methylpyridin-3-yl)acetate
CAS Number	90610-06-3
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>
Molecular Weight	165.19 g/mol

## Synthesis and Experimental Protocols

The primary route for the synthesis of **Methyl 2-(6-methylnicotinyl)acetate** involves a two-step process: the preparation of the carboxylic acid precursor, 2-(6-methylpyridin-3-yl)acetic acid, followed by its esterification.

### Step 1: Synthesis of 2-(6-methylpyridin-3-yl)acetic acid

A common method for the synthesis of the precursor, 2-(6-methylpyridin-3-yl)acetic acid, involves the hydrolysis of a corresponding nitrile or the oxidation of a suitable precursor. While specific high-yield protocols for this exact molecule are not extensively detailed in publicly available literature, general methods for the synthesis of pyridine-3-acetic acid derivatives can be adapted.

One potential synthetic pathway, extrapolated from related syntheses, involves the conversion of 6-methyl-3-(chloromethyl)pyridine. This intermediate can be reacted with a cyanide source to introduce the cyano group, followed by acidic or basic hydrolysis to yield the desired carboxylic acid.

## Step 2: Fischer Esterification to Methyl 2-(6-methylnicotinyl)acetate

The final step is the esterification of 2-(6-methylpyridin-3-yl)acetic acid with methanol. The Fischer esterification is a widely used and effective method for this transformation.

### Experimental Protocol: Fischer Esterification

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-(6-methylpyridin-3-yl)acetic acid in an excess of anhydrous methanol. The large excess of methanol serves as both the reactant and the solvent, driving the equilibrium towards the product.
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid, to the solution.
- **Reaction Conditions:** Heat the reaction mixture to reflux and maintain this temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Neutralize the excess acid with a suitable base, such as a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer with an organic solvent, for instance, ethyl acetate.

- Purification: Combine the organic layers, dry over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel to yield pure **Methyl 2-(6-methylnicotinyl)acetate**.

Caption: Fischer esterification of 2-(6-methylpyridin-3-yl)acetic acid.

## Biological Activity and Signaling Pathways

Currently, there is limited specific information available in peer-reviewed literature regarding the biological activity and associated signaling pathways of **Methyl 2-(6-methylnicotinyl)acetate**. However, the broader class of pyridine derivatives is known to exhibit a wide range of pharmacological activities.

Pyridine scaffolds are present in numerous bioactive compounds and pharmaceuticals, demonstrating activities such as antimicrobial, antiviral, and anti-inflammatory effects. The biological activity of pyridine derivatives is often attributed to the ability of the nitrogen atom to form hydrogen bonds and the overall electronic properties of the aromatic ring, which can be modulated by various substituents.

Given the structural similarity to other biologically active pyridine-containing molecules, it is plausible that **Methyl 2-(6-methylnicotinyl)acetate** could interact with various biological targets. Further research, including in vitro and in vivo studies, is necessary to elucidate its specific mechanism of action and potential therapeutic applications.

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